

Comprehensive Safety and Handling Guide for N6-Methyl-2-methyl thioadenosine

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Compound of Interest

Compound Name: N6-Methyl-2-methyl thioadenosine

Cat. No.: B12390159

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides essential safety and logistical information for **N6-Methyl-2-methyl thioadenosine**, a purine nucleoside analog. While a specific Safety Data Sheet (SDS) for **N6-Methyl-2-methyl thioadenosine** is not readily available, this document synthesizes safety protocols based on closely related compounds and general best practices for handling nucleoside analogs.

Chemical and Physical Properties:

Property	Value
Molecular Formula	C ₁₂ H ₁₇ N ₅ O ₄ S ^{[1][2]}
Molecular Weight	327.36 g/mol ^{[1][2]}
Appearance	Assumed to be a white to off-white solid, similar to related compounds.
Solubility	No specific data available. Assume it requires a suitable solvent like DMSO for biological experiments.

Personal Protective Equipment (PPE)

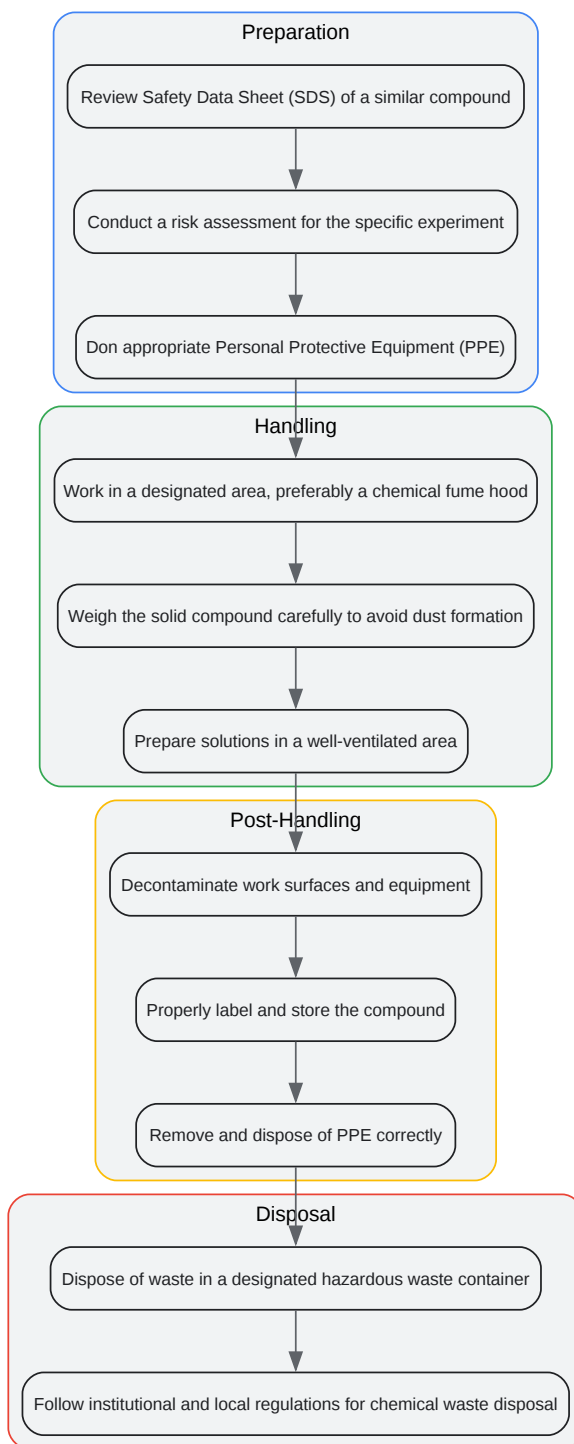
When handling **N6-Methyl-2-methyl thioadenosine**, a comprehensive approach to personal protection is crucial to minimize exposure risks. The following table outlines the recommended PPE.

PPE Category	Recommended Equipment	Standard
Eye/Face Protection	Chemical safety goggles or a face shield.	OSHA 29 CFR 1910.133 or European Standard EN166[3]
Skin Protection	Nitrile gloves (double-gloving recommended) and a lab coat. [4][5]	Ensure gloves are suitable for the task and change them immediately after contact with the chemical.[4][6]
Respiratory Protection	Generally not required under normal use with adequate ventilation.[3] If dust formation is unavoidable or working in a poorly ventilated area, a NIOSH-approved N95 respirator or higher is recommended.	Follow established respiratory protection program guidelines.
Foot Protection	Closed-toe shoes.[5]	N/A

Operational Plan: Step-by-Step Handling Workflow

Adherence to a strict operational workflow is essential to ensure safety and prevent contamination.

Workflow for Handling N6-Methyl-2-methyl thioadenosine

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Handling Workflow Diagram

Storage and Stability:

- Storage: Store in a freezer.[3][6]
- Stability: Stable under normal conditions.[3]
- Incompatible Materials: Strong oxidizing agents.[3]

Disposal Plan

Proper disposal of **N6-Methyl-2-methyl thioadenosine** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection: All waste materials, including unused compounds, contaminated lab supplies (e.g., pipette tips, tubes, gloves), and cleaning materials, should be collected in a clearly labeled, sealed, and appropriate hazardous waste container.
- Disposal Procedure: Disposal should be carried out in accordance with all applicable federal, state, and local environmental regulations. Consult your institution's Environmental Health and Safety (EHS) department for specific guidelines. Do not dispose of this chemical down the drain or in regular trash.

First Aid Measures:

In case of exposure, follow these immediate first aid procedures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[3]
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.[3]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Wash out mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention immediately.[7]

This guide provides a framework for the safe handling of **N6-Methyl-2-methyl thioadenosine**. Researchers are strongly encouraged to consult with their institution's safety office to ensure compliance with all specific protocols and regulations.

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